

An In-depth Technical Guide to 2-Ethylcyclohexanol: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Ethylcyclohexanol

Cat. No.: B1581418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural features of **2-Ethylcyclohexanol**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where this compound may be of interest.

Chemical Properties

2-Ethylcyclohexanol is a cyclic alcohol with the chemical formula $C_8H_{16}O$.^{[1][2][3]} It is a colorless to almost colorless clear liquid or solid, depending on the ambient temperature.^{[2][4]} A summary of its key quantitative properties is provided in the table below for easy reference and comparison.^[5]

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1][2][3]
Molecular Weight	128.21 g/mol	[1][6][7]
Appearance	Colorless to Almost colorless clear liquid/solid	[2][4][5]
Boiling Point	74 - 79 °C at 12-16 hPa	[4][7]
Melting Point	19.68 °C (estimate)	[4]
Density	0.906 - 0.93 g/mL at 25 °C	[4][5]
Flash Point	68 °C (closed cup)	[4][7]
Refractive Index	n _{20/D} 1.464 (lit.)	[7]
pKa	15.33 ± 0.40 (Predicted)	[2]
LogP (Octanol/Water)	2.1 - 2.583	[1][4]

Chemical Structure and Stereoisomerism

The structure of **2-Ethylcyclohexanol** consists of a cyclohexane ring substituted with an ethyl group and a hydroxyl group on adjacent carbon atoms. The presence of two chiral centers at positions 1 and 2 of the cyclohexane ring gives rise to stereoisomerism.[2] Consequently, **2-Ethylcyclohexanol** can exist as cis and trans diastereomers, each of which is a racemic mixture of two enantiomers.[1][6][8] The spatial arrangement of the ethyl and hydroxyl groups relative to the plane of the cyclohexane ring defines these isomers.

- **cis-2-Ethylcyclohexanol**: Both the ethyl and hydroxyl groups are on the same side of the cyclohexane ring.
- **trans-2-Ethylcyclohexanol**: The ethyl and hydroxyl groups are on opposite sides of the cyclohexane ring.

The commercial product is often available as a mixture of cis and trans isomers.[5][7]

Caption: 2D representation of cis- and trans-**2-Ethylcyclohexanol** isomers.

Experimental Protocols

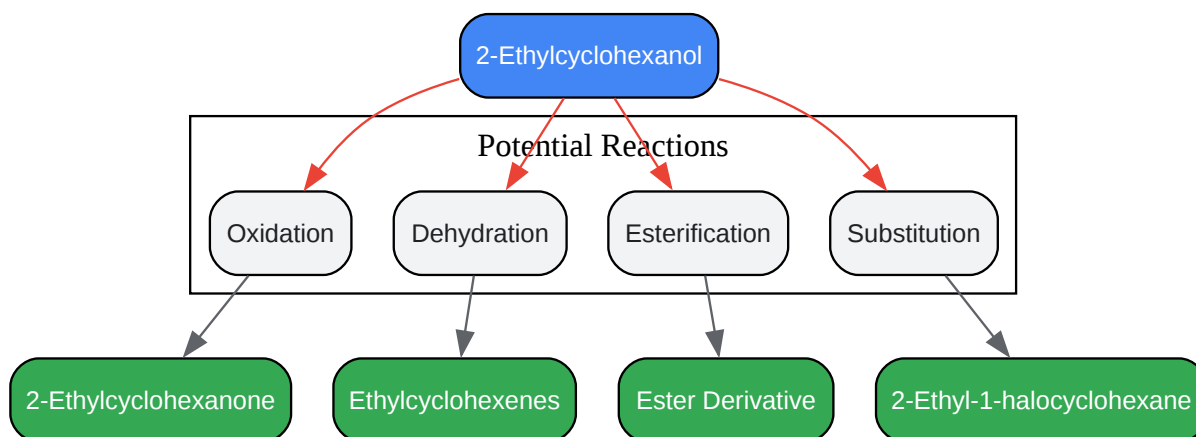
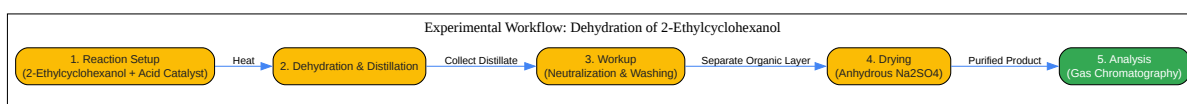
Detailed experimental protocols for **2-Ethylcyclohexanol** are not extensively published in readily available literature. However, based on general organic chemistry principles for similar secondary alcohols like 2-methylcyclohexanol, the following outlines a plausible experimental workflow for reactions such as acid-catalyzed dehydration.^{[9][10][11][12]}

A. Acid-Catalyzed Dehydration of **2-Ethylcyclohexanol**

This experiment would involve the elimination of a water molecule from **2-Ethylcyclohexanol** to form a mixture of isomeric ethylcyclohexenes.

- Reagents and Equipment:
 - **2-Ethylcyclohexanol**
 - Concentrated phosphoric acid (H₃PO₄) or sulfuric acid (H₂SO₄) as a catalyst
 - Round-bottom flask
 - Distillation apparatus (condenser, receiving flask)
 - Heating mantle
 - Separatory funnel
 - Drying agent (e.g., anhydrous sodium sulfate)
 - Gas chromatograph (for product analysis)
- Methodology:
 - Reaction Setup: In a round-bottom flask, combine **2-Ethylcyclohexanol** with a catalytic amount of concentrated phosphoric or sulfuric acid.
 - Dehydration and Distillation: Heat the mixture using a heating mantle. The lower-boiling alkene products will distill as they are formed, shifting the equilibrium towards the products.^[11]

- Workup:
 - The collected distillate is transferred to a separatory funnel.
 - Wash the organic layer with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a water wash.^[9]
 - Separate the aqueous layer.
 - Dry the organic layer over an anhydrous drying agent like sodium sulfate.
- Purification and Analysis:
 - Decant or filter the dried organic liquid to remove the drying agent.
 - Further purification can be achieved by simple distillation.
 - The product mixture can be analyzed by gas chromatography (GC) to determine the relative amounts of the different alkene isomers formed.^[9]^[10]



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